

# In-Depth Technical Guide: Methyl 2-hydroxy-4-methylvalerate (CAS 40348-72-9)

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## Compound of Interest

Compound Name: Methyl 2-hydroxy-4-methylvalerate

Cat. No.: B1265614

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## Core Properties and Characteristics

**Methyl 2-hydroxy-4-methylvalerate**, also known as methyl leucate, is an organic compound with the CAS number 40348-72-9. It is the methyl ester of 2-hydroxy-4-methylvaleric acid. This colorless liquid possesses a sweet, fruity, and somewhat musty odor.<sup>[1][2][3]</sup> It is recognized as a flavoring agent in the food industry and has been identified as a volatile compound in products like Zhenjiang aromatic vinegar.<sup>[4]</sup>

## Physicochemical Properties

The fundamental physicochemical properties of **Methyl 2-hydroxy-4-methylvalerate** are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>14</sub> O <sub>3</sub>	<a href="#">[1]</a> <a href="#">[5]</a>
Molecular Weight	146.18 g/mol	<a href="#">[2]</a>
Appearance	Colorless clear liquid	<a href="#">[1]</a> <a href="#">[5]</a>
Density	0.951 - 0.957 g/cm <sup>3</sup> @ 20°C	<a href="#">[2]</a>
Boiling Point	72 °C @ 10 mmHg	<a href="#">[5]</a>
Flash Point	65.56 °C (150 °F)	<a href="#">[5]</a>
Refractive Index	1.425 - 1.435 @ 20°C	<a href="#">[2]</a> <a href="#">[5]</a>
Solubility	Slightly soluble in water; soluble in fat.	<a href="#">[1]</a> <a href="#">[2]</a>
Vapor Pressure	0.247 mmHg @ 25°C (estimated)	<a href="#">[5]</a>

## Spectroscopic Data

Detailed experimental spectroscopic data for **Methyl 2-hydroxy-4-methylvalerate** is not widely available in public databases. However, predicted NMR spectra are often used for preliminary identification. The mass spectrum is available and provides key information for its identification in complex mixtures.

**Mass Spectrometry (Electron Ionization):** The mass spectrum of **Methyl 2-hydroxy-4-methylvalerate** is available through the NIST WebBook. This data is crucial for its identification in GC-MS analysis of volatile compounds in various matrices.

While experimental <sup>1</sup>H NMR, <sup>13</sup>C NMR, and IR spectra are not readily available in the provided search results, commercial suppliers of this compound may provide them upon request.

## Synthesis and Biosynthesis

### Chemical Synthesis: Fischer Esterification

A common and straightforward method for the synthesis of esters like **Methyl 2-hydroxy-4-methylvalerate** is the Fischer esterification. This reaction involves the acid-catalyzed esterification of a carboxylic acid with an alcohol. In this case, 2-hydroxy-4-methylvaleric acid would be reacted with methanol in the presence of a strong acid catalyst such as sulfuric acid.

The following is a generalized protocol for the Fischer esterification, adapted for the synthesis of **Methyl 2-hydroxy-4-methylvalerate**.

Materials:

- 2-hydroxy-4-methylvaleric acid
- Methanol (anhydrous)
- Concentrated Sulfuric Acid ( $H_2SO_4$ )
- Sodium Bicarbonate ( $NaHCO_3$ ) solution (saturated)
- Brine (saturated  $NaCl$  solution)
- Anhydrous Magnesium Sulfate ( $MgSO_4$ ) or Sodium Sulfate ( $Na_2SO_4$ )
- Diethyl ether or other suitable extraction solvent
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Rotary evaporator

Procedure:

- Reaction Setup: In a round-bottom flask, dissolve 2-hydroxy-4-methylvaleric acid in an excess of anhydrous methanol.
- Catalyst Addition: Slowly and carefully add a catalytic amount of concentrated sulfuric acid to the solution while stirring.
- Reflux: Attach a reflux condenser and heat the mixture to reflux using a heating mantle for a period of 1-2 hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Work-up: After the reaction is complete, allow the mixture to cool to room temperature.
- Neutralization: Carefully neutralize the excess acid by slowly adding a saturated solution of sodium bicarbonate until effervescence ceases.
- Extraction: Transfer the mixture to a separatory funnel and extract the product with diethyl ether. The aqueous layer is removed, and the organic layer is washed sequentially with saturated sodium bicarbonate solution and brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and remove the solvent using a rotary evaporator to yield the crude **Methyl 2-hydroxy-4-methylvalerate**.
- Purification: The crude product can be further purified by distillation under reduced pressure.

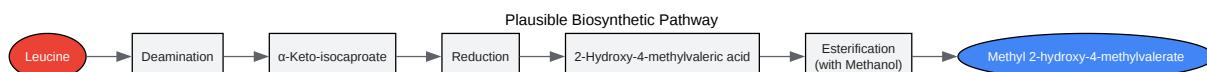


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Caption: Conceptual workflow for the synthesis of **Methyl 2-hydroxy-4-methylvalerate** via Fischer esterification.

## Biosynthesis

**Methyl 2-hydroxy-4-methylvalerate** is structurally related to the amino acid leucine. In biological systems, it is plausible that this compound is formed through metabolic pathways involving leucine. Studies have shown that leucine can serve as a precursor for the biosynthesis of 3-hydroxy-4-methylvalerate units in polyhydroxyalkanoates by certain bacteria. [6][7] This suggests a potential biosynthetic route from leucine involving deamination and subsequent reduction and esterification.



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Caption: A plausible biosynthetic pathway from leucine to **Methyl 2-hydroxy-4-methylvalerate**.

## Analytical Methodology

Gas chromatography-mass spectrometry (GC-MS) is the most suitable technique for the identification and quantification of **Methyl 2-hydroxy-4-methylvalerate**, particularly in complex matrices such as food and beverages.

## Conceptual Experimental Protocol: GC-MS Analysis in a Liquid Matrix

The following is a generalized protocol for the analysis of volatile compounds like **Methyl 2-hydroxy-4-methylvalerate** in a liquid sample, such as a beverage.

### Materials and Equipment:

- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- Appropriate GC column (e.g., a mid-polarity column like DB-5ms)
- Liquid-liquid extraction solvents (e.g., dichloromethane or diethyl ether)
- Sodium chloride

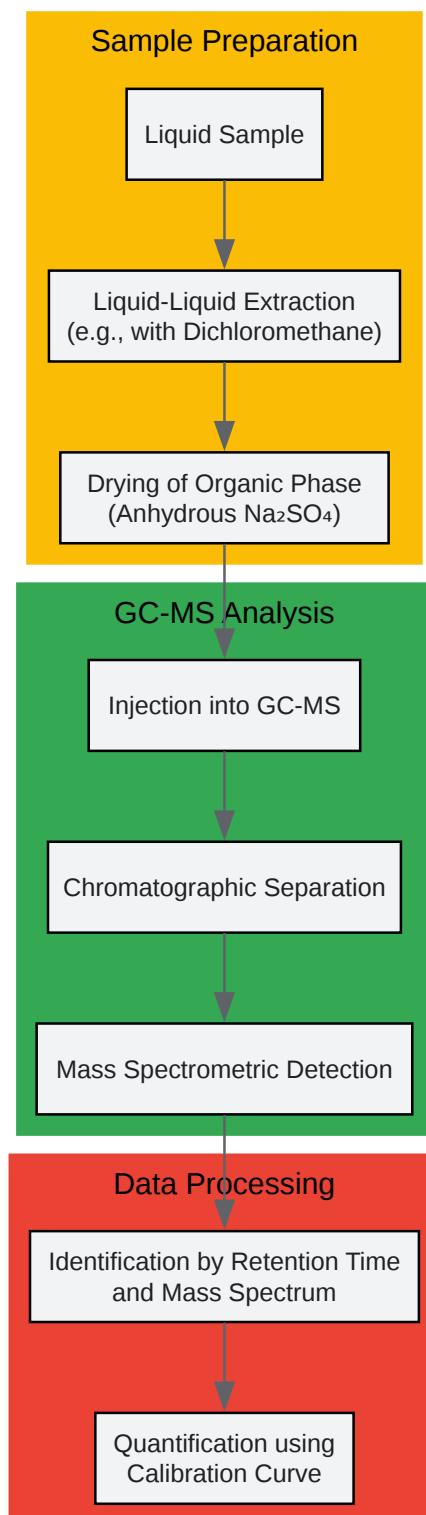
- Anhydrous sodium sulfate
- Vials for sample and standard preparation
- Micropipettes
- Vortex mixer
- Centrifuge

Procedure:

- Standard Preparation: Prepare a stock solution of **Methyl 2-hydroxy-4-methylvalerate** in a suitable solvent (e.g., methanol or ethanol). Create a series of calibration standards by diluting the stock solution to known concentrations.
- Sample Preparation (Liquid-Liquid Extraction):
  - To a known volume of the liquid sample in a vial, add a salt (e.g., NaCl) to increase the ionic strength and enhance the extraction efficiency.
  - Add a precise volume of an immiscible organic solvent (e.g., dichloromethane).
  - Vortex the mixture vigorously for a few minutes to ensure thorough mixing and extraction of the analyte into the organic phase.
  - Centrifuge the sample to achieve a clear separation of the aqueous and organic layers.
  - Carefully transfer the organic layer to a clean vial.
  - Dry the organic extract with anhydrous sodium sulfate.
- GC-MS Analysis:
  - Inject a small volume (e.g., 1  $\mu$ L) of the prepared sample extract and the calibration standards into the GC-MS system.
  - GC Conditions (Typical):

- Injector Temperature: 250°C
- Carrier Gas: Helium at a constant flow rate.
- Oven Temperature Program: Start at a low temperature (e.g., 40°C), hold for a few minutes, then ramp up to a higher temperature (e.g., 250°C) to elute all compounds.
- MS Conditions (Typical):
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Mass Range: Scan from a low to a high m/z ratio (e.g., 40-400 amu).
- Data Analysis:
  - Identify **Methyl 2-hydroxy-4-methylvalerate** in the sample chromatogram by comparing its retention time and mass spectrum with that of a pure standard.
  - Quantify the concentration of the analyte in the sample by constructing a calibration curve from the peak areas of the standards.

## Conceptual GC-MS Analysis Workflow

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Caption: A conceptual workflow for the GC-MS analysis of **Methyl 2-hydroxy-4-methylvalerate** in a liquid matrix.

## Applications and Significance

**Methyl 2-hydroxy-4-methylvalerate** is primarily used as a flavoring agent in the food and beverage industry.<sup>[5][8]</sup> Its presence in fermented products like vinegar suggests it contributes to the overall flavor profile. For researchers in food science and technology, understanding the formation and concentration of such compounds is crucial for quality control and the development of new products. In the field of drug development, while this specific molecule may not be a primary focus, its structural motif (a hydroxy ester) is common in various bioactive molecules. Therefore, understanding its properties and synthesis can be relevant to medicinal chemists.

## Safety and Handling

According to available information, **Methyl 2-hydroxy-4-methylvalerate** is not classified as a hazardous substance.<sup>[1]</sup> However, as with all chemicals, it should be handled with appropriate laboratory safety precautions, including the use of personal protective equipment (PPE) such as gloves and safety glasses. It is recommended to work in a well-ventilated area. For detailed safety information, refer to the Material Safety Data Sheet (MSDS) provided by the supplier.

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